

Technical Guide: 1-(2-Bromophenyl)guanidine (CAS 123375-81-5)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(2-Bromophenyl)guanidine

CAS No.: 123375-81-5

Cat. No.: B051338

[Get Quote](#)

Executive Summary

1-(2-Bromophenyl)guanidine (CAS 123375-81-5) is a specialized arylguanidine intermediate serving as a critical "privileged scaffold" in medicinal chemistry. Unlike simple aliphatic guanidines, the presence of the ortho-bromine substituent on the phenyl ring confers dual utility:

- **Biological Probe:** It functions as a ligand analogue for Sigma (
) receptors and 5-HT₃ receptors, mimicking the pharmacophore of known agents like 1,3-di-o-tolylguanidine (DTG).
- **Synthetic Linchpin:** It is the direct precursor for the synthesis of 2-aminobenzimidazoles via metal-catalyzed intramolecular C-N bond formation. This transformation is pivotal for accessing diverse therapeutic classes, including antihistamines and anthelmintics.

This guide details the synthesis, catalytic applications, and biological relevance of this compound, designed for researchers requiring high-fidelity protocols and mechanistic insight.

Part 1: Chemical Identity & Properties[1]

Property	Data
Chemical Name	1-(2-Bromophenyl)guanidine
Synonyms	N-(2-Bromophenyl)guanidine; 2-Bromophenylguanidine
CAS Number	123375-81-5
Molecular Formula	C
	H
	BrN
Molecular Weight	214.06 g/mol
Appearance	White to off-white solid
pKa (Calculated)	~13.0 (Guanidinium conjugate acid)
Solubility	Soluble in DMSO, Methanol; sparing solubility in water

Part 2: Synthesis Protocols

The synthesis of **1-(2-Bromophenyl)guanidine** requires overcoming the lower nucleophilicity of the aniline nitrogen caused by the electron-withdrawing bromine atom. The modern "Cyanamide Route" is preferred over the toxic cyanogen bromide method.

Protocol A: Lewis Acid-Catalyzed Guanylation (Preferred)

Rationale: This method avoids the use of mercury salts (often used in thiourea desulfurization) and provides high atom economy.

Reagents:

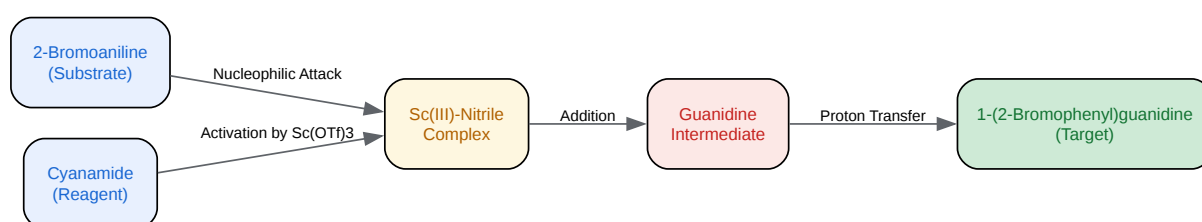
- 2-Bromoaniline (1.0 equiv)

- Cyanamide (NH
CN) (1.2 equiv)
- Scandium(III) triflate [Sc(OTf)
] (5 mol% catalyst)
- Solvent: Water or Ethanol/Water mix

Workflow:

- Dissolution: Dissolve 2-bromoaniline in water/ethanol (1:1 v/v) at room temperature.
- Activation: Add Sc(OTf)
 . The Lewis acid activates the nitrile group of cyanamide, making it susceptible to nucleophilic attack by the aniline.
- Addition: Add cyanamide dropwise.
- Reaction: Stir at 60°C for 6–12 hours. Monitor by TLC (eluent: DCM/MeOH 9:1).
- Workup: Basify with 1M NaOH to pH >12 to ensure the free base is formed. Extract with ethyl acetate.
- Purification: Recrystallize from ethanol/ether to yield the guanidine salt or free base.

Visualization: Synthesis Pathway



[Click to download full resolution via product page](#)

Figure 1: Lewis acid-catalyzed synthesis pathway from 2-bromoaniline.

Part 3: Core Application – Intramolecular Cyclization

The most significant utility of **1-(2-Bromophenyl)guanidine** is its role as a "pre-organized" substrate for synthesizing 2-aminobenzimidazoles. The ortho-bromo group provides a handle for metal-catalyzed intramolecular cyclization.

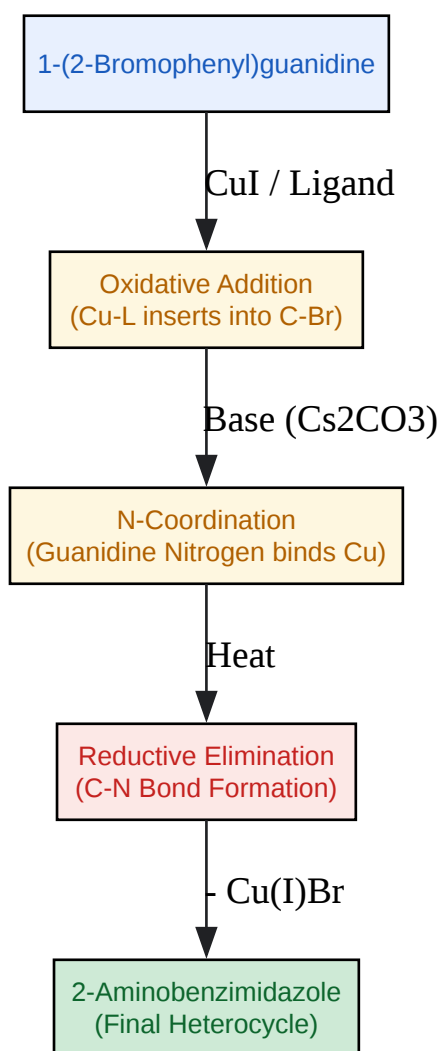
Mechanism: Copper-Catalyzed C-N Coupling

Unlike linear synthesis, this intramolecular approach locks the guanidine moiety into a heterocycle, a core structure in drugs like Telmisartan (antihypertensive) or Albendazole (anthelmintic).

Protocol:

- Substrate: **1-(2-Bromophenyl)guanidine** (1.0 mmol).
- Catalyst System: CuI (10 mol%) + 1,10-Phenanthroline (20 mol%).
- Base: Cs
CO
(2.0 equiv).
- Solvent: DMF or DMSO (anhydrous).
- Conditions: Heat at 80–100°C for 12 hours under Argon.
- Outcome: The terminal nitrogen of the guanidine displaces the bromine, forming the imidazole ring.

Visualization: Cyclization Workflow



[Click to download full resolution via product page](#)

Figure 2: Copper-catalyzed intramolecular cyclization mechanism yielding 2-aminobenzimidazole.

Part 4: Biological Context (SAR)

While often an intermediate, the intact **1-(2-Bromophenyl)guanidine** structure possesses intrinsic biological activity due to the "Privileged Guanidine Scaffold."

Sigma () Receptor Ligands[2][3][4][5]

- Context: Sigma receptors are implicated in modulation of ion channels and neurotransmitter release.

- SAR Insight: The 2-bromo analog is structurally homologous to 1,3-di-o-tolylguanidine (DTG), a standard high-affinity sigma ligand. The ortho-substitution forces the phenyl ring out of planarity with the guanidine system, a conformational feature often required for Sigma-1/Sigma-2 selectivity.

5-HT3 Receptor Modulation[6]

- Context: Phenylguanidines (e.g., m-chlorophenylbiguanide) are classic 5-HT3 agonists/antagonists.
- SAR Insight: The electron-withdrawing bromine at the ortho position modulates the basicity of the guanidine (making it less basic than alkyl guanidines) and alters the lipophilicity (logP), affecting blood-brain barrier penetration.

Part 5: Safety & Handling (GHS)

- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling: Guanidines are strong bases. Store under inert atmosphere (Argon) to prevent formation of carbonates from atmospheric CO₂.

References

- Synthesis of Guanidines: Tsubokura, K., et al. "Scandium(III) Triflate-Catalyzed Guanylation of Amines." Synlett, 2014.
- Cyclization Applications: Evano, G., et al. "Copper-Mediated Coupling Reactions and Their Applications in Natural Products and Pharmaceutical Synthesis." Chemical Reviews, 2008.

- Benzimidazole Synthesis: Bao, W., et al. "Copper-catalyzed intramolecular aryl guanidinylation: an efficient method for the synthesis of 2-aminobenzimidazoles." Journal of Organic Chemistry, 2007.
- Sigma Receptor Ligands: Weber, E., et al. "1,3-Di(2-[5-3H]tolyl)guanidine: a selective ligand that labels sigma-type receptors for psychotomimetic opiates and antipsychotic drugs." PNAS, 1986.
- Guanidine Biological Activity: Berlinck, R. G. S., et al. "The chemistry and biology of guanidine natural products." Natural Product Reports, 2010.
- To cite this document: BenchChem. [Technical Guide: 1-(2-Bromophenyl)guanidine (CAS 123375-81-5)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b051338/docs#technical-guide-1-2-bromophenyl-guanidine-cas-123375-81-5\]](https://www.benchchem.com/product/b051338/docs#technical-guide-1-2-bromophenyl-guanidine-cas-123375-81-5)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check